

1-Phenyl-1,2,3,4-tetrahydropyrrolo[1,2-a]pyrazine molecular weight

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Compound of Interest

Compound Name:	1-Phenyl-1,2,3,4-tetrahydropyrrolo[1,2-a]pyrazine
Cat. No.:	B038939

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An In-depth Technical Guide to 1-Phenyl-1,2,3,4-tetrahydropyrrolo[1,2-a]pyrazine

This technical guide provides a comprehensive overview of **1-Phenyl-1,2,3,4-tetrahydropyrrolo[1,2-a]pyrazine**, including its chemical properties, synthesis, and known biological activities of the broader pyrrolopyrazine class of compounds. This document is intended for researchers, scientists, and professionals in the field of drug development.

Chemical and Physical Properties

1-Phenyl-1,2,3,4-tetrahydropyrrolo[1,2-a]pyrazine is a heterocyclic organic compound. Its fundamental properties are summarized below.

Property	Value	Source
Molecular Formula	C ₁₃ H ₁₄ N ₂	[1] [2]
Molecular Weight	198.26 g/mol	[1] [2]
CAS Number	112758-89-1	[1] [2]
IUPAC Name	1-phenyl-1,2,3,4-tetrahydropyrrolo[1,2-a]pyrazine	[2]

Synthesis Protocols

The synthesis of chiral 1,2,3,4-tetrahydropyrrolo[1,2-a]pyrazines can be achieved through various methods. A notable approach is the catalytic asymmetric intramolecular aza-Friedel-Crafts reaction.

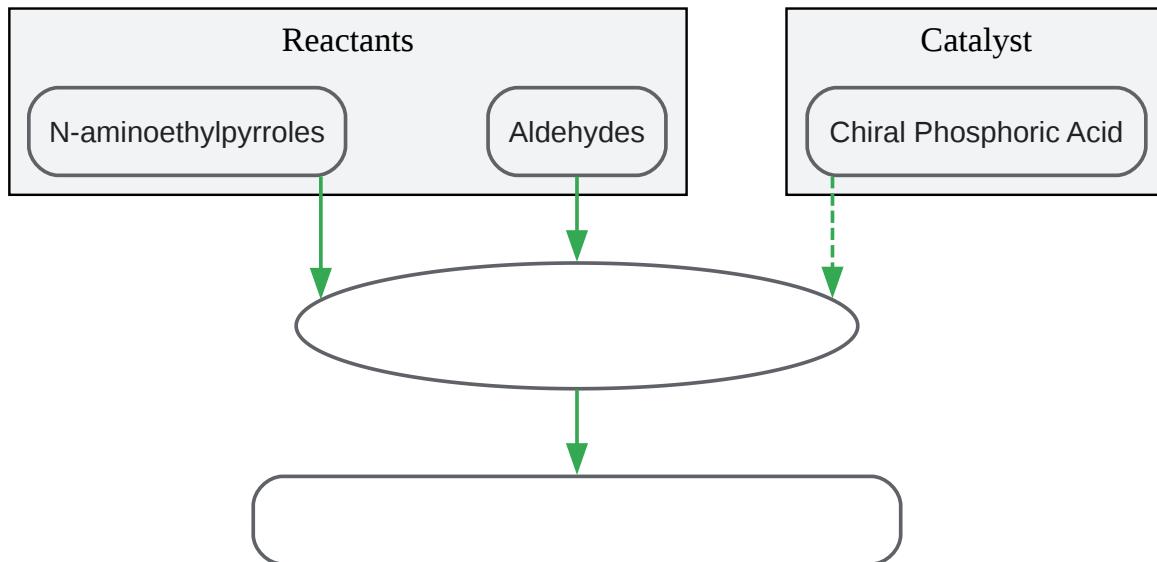
Catalytic Asymmetric Intramolecular aza-Friedel-Crafts Reaction

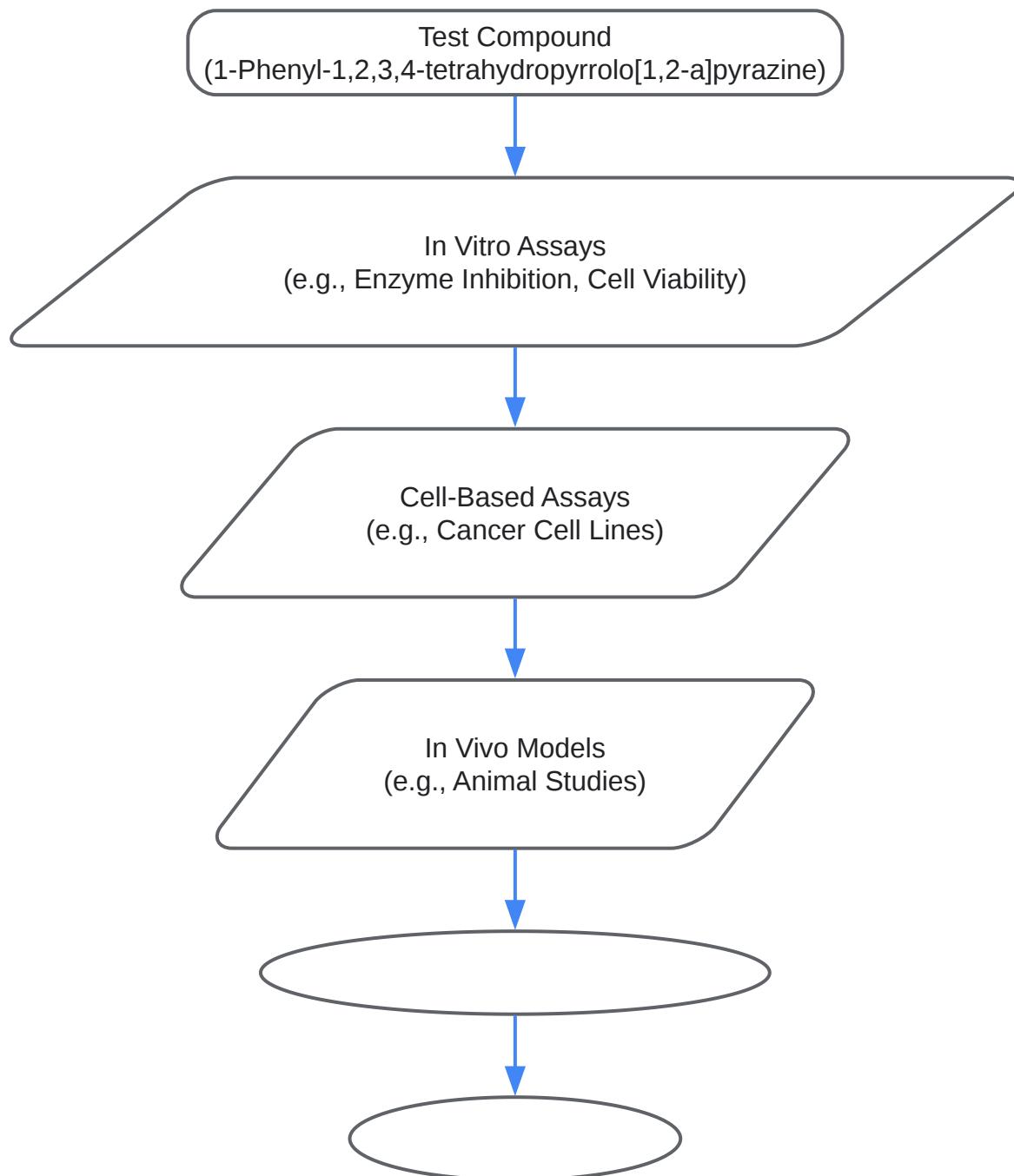
This method provides an efficient pathway to prepare medicinally relevant chiral 1,2,3,4-tetrahydropyrrolo[1,2-a]pyrazines with high yields and enantioselectivities.^[3]

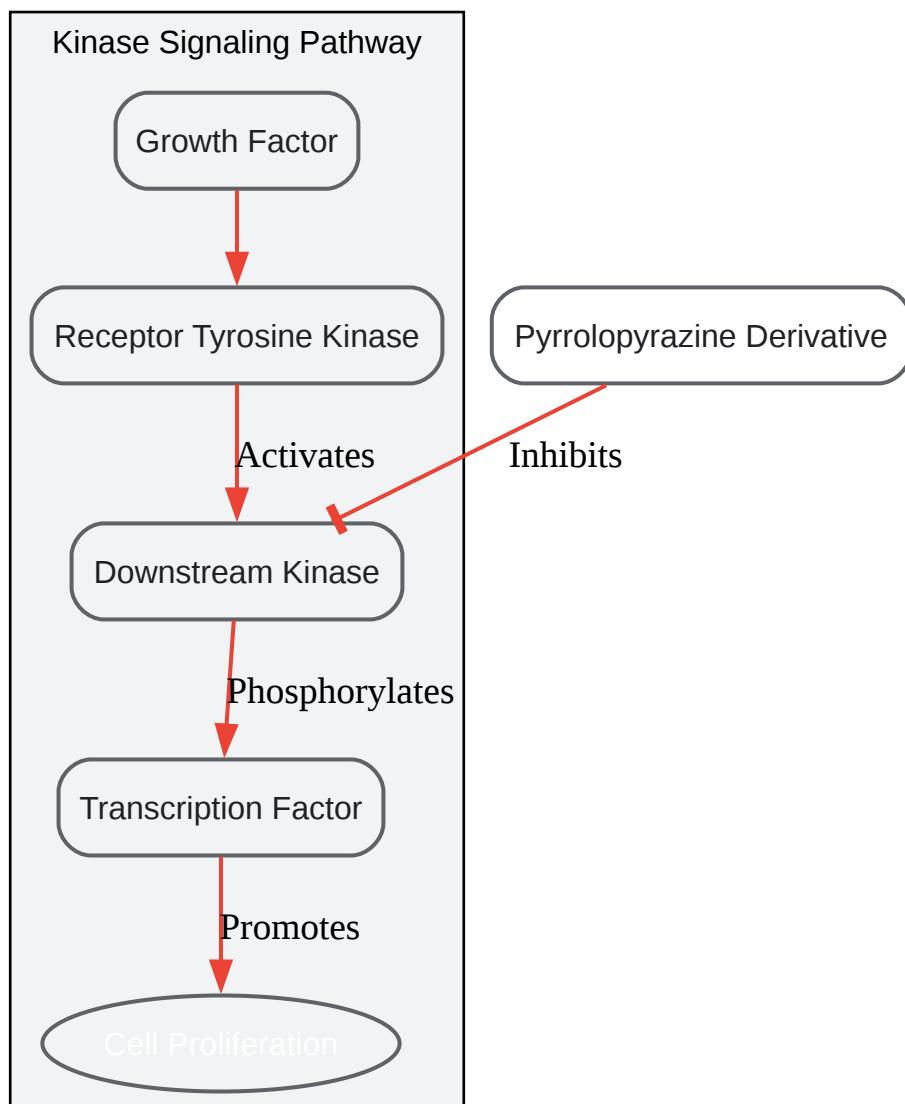
Experimental Protocol:

- Reactants: The reaction involves the use of N-aminoethylpyrroles and various aldehydes.
- Catalyst: A chiral phosphoric acid is employed as the catalyst.
- Reaction Conditions: The N-aminoethylpyrroles are reacted with aldehydes in the presence of the chiral phosphoric acid catalyst.
- Outcome: This process leads to the formation of chiral 1,2,3,4-tetrahydropyrrolo[1,2-a]pyrazines.^[3]

The following diagram illustrates the general workflow for this synthesis.







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References

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- 3. Direct synthesis of chiral 1,2,3,4-tetrahydropyrrolo[1,2-a]pyrazines via a catalytic asymmetric intramolecular aza-Friedel-Crafts reaction - PubMed [pubmed.ncbi.nlm.nih.gov]
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